

molecular formula and weight of 2-Bromo-3-nitroaniline

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Compound of Interest

Compound Name: 2-Bromo-3-nitroaniline

Cat. No.: B1315865

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Chemical Properties of 2-Bromo-3-nitroaniline

2-Bromo-3-nitroaniline is an organic compound with the molecular formula C₆H₅BrN₂O₂.^[1] Its molecular weight is 217.02 g/mol.^{[1][2][3]}

Property	Value
Molecular Formula	C ₆ H ₅ BrN ₂ O ₂ ^{[1][4]}
Molecular Weight	217.02 g/mol ^{[1][2][3]}

Note on Experimental Protocols and Signaling Pathways:

The request for detailed experimental protocols and signaling pathways for **2-Bromo-3-nitroaniline** cannot be fulfilled in a generalized technical guide. **2-Bromo-3-nitroaniline** is a chemical reagent and building block used in a variety of organic syntheses.

- Experimental Protocols are specific to the reaction or analysis being performed. For example, the protocol for using **2-Bromo-3-nitroaniline** in a Suzuki coupling would be vastly different from its use in the synthesis of a heterocyclic compound. A comprehensive guide would require a specific reaction context.
- Signaling Pathways are biological processes. While a molecule synthesized from **2-Bromo-3-nitroaniline** might be designed to interact with a specific signaling pathway, the compound

itself is not inherently part of a biological pathway. Information on such interactions would be found in specific pharmacological or biochemical studies related to the derivatives of this compound, not the starting material itself.

Therefore, the creation of diagrams for signaling pathways or universal experimental workflows involving **2-Bromo-3-nitroaniline** is not applicable.

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References

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- 2. 2-Bromo-3-nitroaniline [myskinrecipes.com]
- 3. 2-Bromo-3-nitroaniline | CymitQuimica [cymitquimica.com]
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